

Application Note: Pharmacological Profiling of 3C-P Hydrochloride

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Compound of Interest

Compound Name: 3C-P (hydrochloride)

Cat. No.: B1162873

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Abstract

This guide details the in vitro assay protocols required to characterize 3C-P hydrochloride, a synthetic amphetamine derivative and potent psychedelic. Unlike synthetic cathinones often misidentified by similar alphanumeric codes (e.g., 3-CMC), 3C-P acts primarily as a high-efficacy agonist at the serotonin 5-HT_{2A} receptor with negligible affinity for monoamine transporters. This document provides validated workflows for Radioligand Binding Assays (affinity) and Fluorometric Imaging Plate Reader (FLIPR) Calcium Flux Assays (functional potency), designed for researchers in neuropsychiatry and forensic toxicology.

Part 1: Compound Identity & Safety Architecture

Chemical Identity[2][3][4][5][6][7][8][9]

- Common Name: 3C-P
- Chemical Name: 1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine hydrochloride
- Class: Substituted Amphetamine (3C-Series) / Psychedelic[1][2]
- CAS: 2749897-26-3 (HCl salt)[3]

- Molecular Weight: 289.8 g/mol (HCl salt)[3]

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CRITICAL DISTINCTION: Do not confuse 3C-P (the psychedelic amphetamine) with 3-CP (3-chlorophenmetrazine) or 3-CMC (3-chloromethcathinone). 3C-P lacks the beta-ketone group of cathinones and the morpholine ring of phenmetrazines. Its mechanism is serotonergic, not dopaminergic.

Handling & Solubility

- Solubility: 3C-P HCl is highly soluble in water (~10 mg/mL) and DMSO (~13 mg/mL).
- Stock Preparation: Prepare a 10 mM stock solution in 100% DMSO. Store at -20°C. Avoid freeze-thaw cycles >3 times.
- Safety: 3C-P is a potent psychoactive substance. Handle in a Class II Biological Safety Cabinet (BSC). Wear nitrile gloves, lab coat, and safety goggles.

Part 2: Primary Pharmacology – Radioligand Binding Assay

Objective: Determine the affinity (

) of 3C-P for the human 5-HT_{2A} receptor.

Mechanistic Rationale

To assess the psychedelic potential of 3C-P, we must quantify its competition with a known radioligand. While

-Ketanserin is a standard antagonist radioligand, 3C-P is an agonist. Agonists often bind with different affinities to the G-protein-coupled (high affinity) and uncoupled (low affinity) states.

- Recommendation: Use

- Ketanserin for standard screening. For high-resolution efficacy prediction, use
- Cimbi-36 or
- DOI (agonist radioligands).

Protocol: 5-HT2A Competition Binding

Materials:

- Membranes: HEK-293 cells stably expressing human 5-HT2A receptors (commercial or in-house).
- Radioligand:
 - Ketanserin (Specific Activity ~60-80 Ci/mmol). Concentration: 1.0 nM (equivalent).
- Non-Specific Binding (NSB) Control: Methysergide (10 μ M).
- Assay Buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 0.1 mM EDTA, pH 7.4.

Step-by-Step Workflow:

- Preparation: Thaw membrane prep on ice. Homogenize gently using a Polytron (burst of 5s). Dilute to 5–10 μ g protein/well.
- Plate Layout (96-well):
 - Total Binding (TB): Buffer + Membranes + Radioligand.
 - Non-Specific Binding (NSB): Methysergide (10 μ M) + Membranes + Radioligand.
 - Test (3C-P): Serial dilution of 3C-P (10^{-11} M to 10^{-5} M) + Membranes + Radioligand.
- Incubation: Incubate plates for 60 minutes at 25°C (Room Temp).
 - Expert Note: 5-HT2A receptors are temperature sensitive. 37°C incubation may accelerate degradation; 25°C is optimal for equilibrium.

- Harvesting: Filter through GF/B glass fiber filters pre-soaked in 0.3% Polyethyleneimine (PEI) to reduce non-specific binding to the filter.
- Washing: Wash 3x with ice-cold wash buffer (50 mM Tris-HCl).
- Detection: Add liquid scintillation cocktail and count on a Beta Counter (e.g., PerkinElmer MicroBeta).

Data Analysis: Calculate

using the Cheng-Prusoff equation:

Where

is radioligand concentration and

is its dissociation constant.

Part 3: Functional Readout – Calcium Mobilization (FLIPR)

Objective: Determine the functional potency (

) and efficacy (

) of 3C-P.

Mechanistic Rationale

The 5-HT_{2A} receptor couples to

proteins. Activation triggers Phospholipase C (PLC), hydrolyzing

into

and DAG.

stimulates calcium release from the endoplasmic reticulum. This rapid

flux is the standard proxy for psychedelic potency.

Protocol: FLIPR Calcium 6 Assay

Materials:

- Cells: CHO-K1 or HEK-293 cells stably expressing human 5-HT_{2A} (Gα₁₆ co-transfection often used to boost signal).
- Dye: Calcium 6 Assay Kit (Molecular Devices) or Fluo-4 AM.
- Instrument: FLIPR Tetra or FlexStation 3.

Step-by-Step Workflow:

- Cell Plating: Plate cells at 50,000 cells/well in black-wall, clear-bottom 96-well plates. Incubate overnight at 37°C, 5% CO₂.
- Dye Loading:
 - Remove culture media.
 - Add 100 µL Loading Buffer (HBSS + 20 mM HEPES + Calcium 6 Dye + 2.5 mM Probenecid).
 - Expert Note: Probenecid is critical to inhibit anion transporters that would pump the dye out of the cell.
 - Incubate 60 min at 37°C, then 15 min at Room Temp.
- Compound Preparation:
 - Prepare 5x concentrated 3C-P solutions in HBSS buffer (0.1% BSA to prevent plastic adsorption).
 - Range: 0.1 nM to 10 µM (8-point curve).
- Injection & Readout:
 - Transfer plate to FLIPR.
 - Program: Baseline read (10s) -> Inject Compound (20 µL) -> Read for 180s.

- Excitation: 485 nm / Emission: 525 nm.

Data Interpretation:

- Response: Calculate

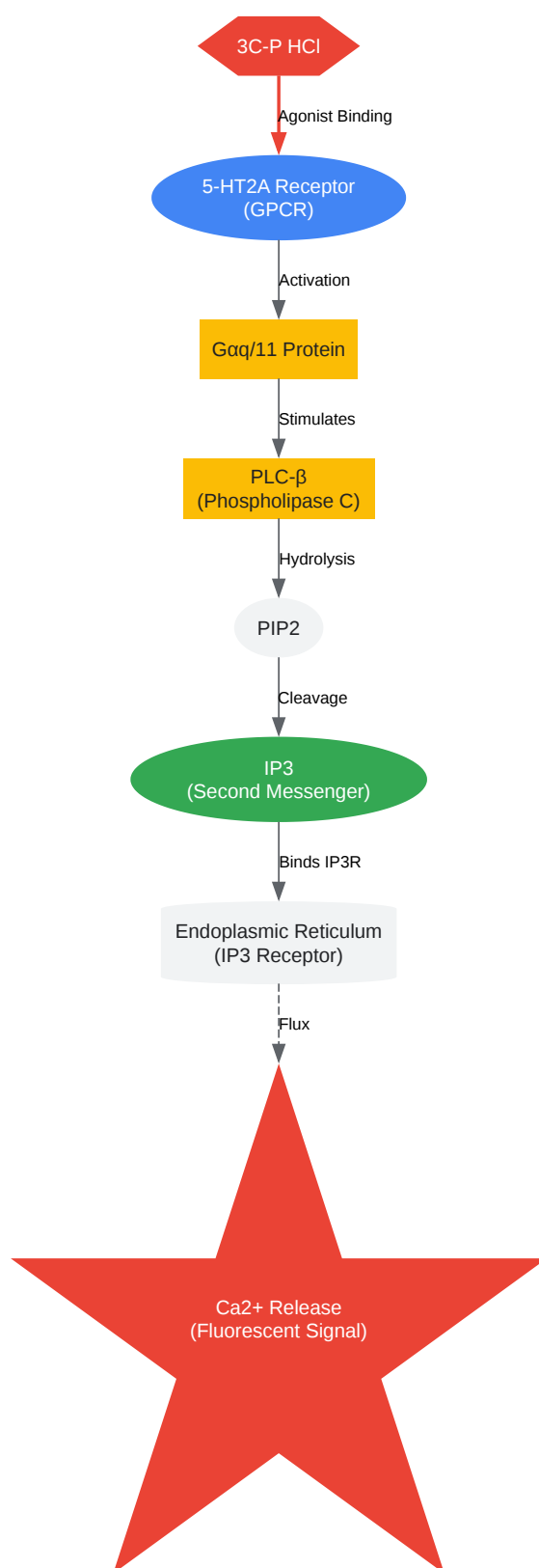
$(\text{Peak Fluorescence} - \text{Baseline}) / \text{Baseline}$.

- Normalization: Normalize to the response of a full agonist reference (e.g., 10 μM 5-HT or DOI) to determine % Efficacy ().
- Expected Result: 3C-P typically acts as a partial to full agonist (~80-100% of 5-HT) with high potency (< 100 nM).

Part 4: Visualization of Signaling & Workflow

5-HT_{2A} Gq Signaling Pathway

The following diagram illustrates the molecular cascade triggered by 3C-P binding, leading to the calcium signal measured in Part 3.

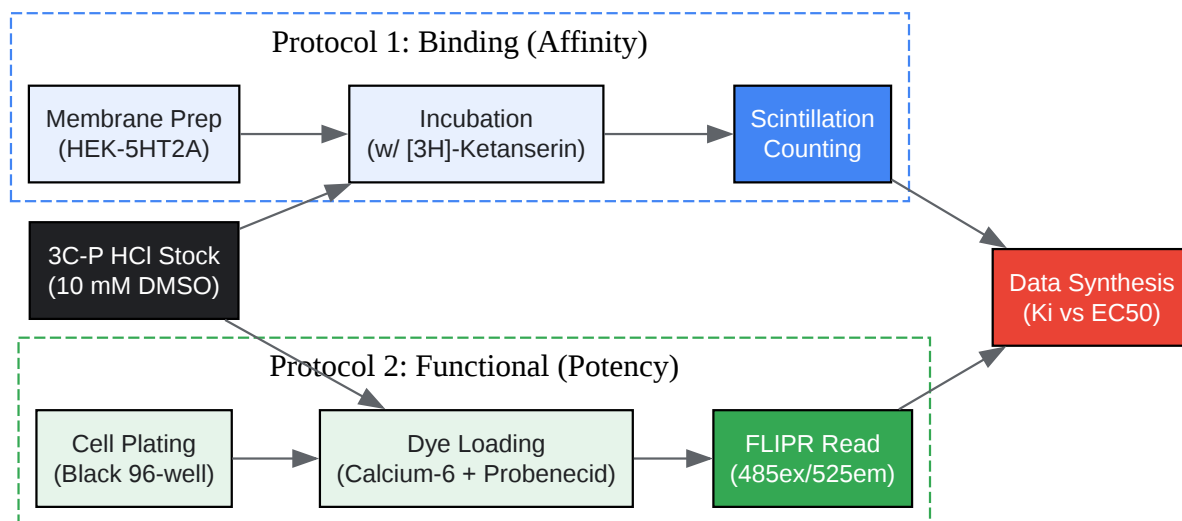


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Figure 1: Signal transduction pathway for 3C-P mediated 5-HT2A activation.

Experimental Workflow Overview

This flowchart summarizes the parallel execution of Binding and Functional assays.



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Figure 2: Integrated workflow for pharmacological profiling of 3C-P.

Part 5: Data Summary & Reference Values

When validating your assay, compare your results against these literature-derived reference ranges for 3C-P.

Parameter	Assay Type	Reference Value	Interpretation
(5-HT2A)	Radioligand Binding	~1,000 nM	Moderate Affinity
(5-HT2A)	Ca2+ Flux / IP Accumulation	~60 - 100 nM	High Potency
Selectivity	Binding Ratio	5-HT2A > 5-HT2C	Typical for psychedelics
Transporter Activity	Uptake Inhibition	> 10,000 nM	Inactive at DAT/NET/SERT

Expert Analysis: Note the discrepancy between Affinity (

) and Potency (

). 3C-P exhibits a high "receptor reserve" or intrinsic efficacy, meaning it can elicit a maximal response even with moderate binding occupancy. This is a hallmark of potent psychedelics and explains why

alone is a poor predictor of in vivo activity for this class.

References

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